

piperidinium benzoate CAS number and molecular formula

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Compound of Interest

Compound Name: Piperidinium benzoate

Cat. No.: B8505209

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Piperidinium Benzoate: A Technical Overview

CAS Number: 5285-31-4 Molecular Formula: $C_{12}H_{17}NO_2$

This technical guide provides an in-depth overview of **piperidinium benzoate**, a quaternary ammonium salt formed from the neutralization of piperidine and benzoic acid. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and potential applications.

Chemical and Physical Properties

Piperidinium benzoate is a salt consisting of a positively charged piperidinium cation and a benzoate anion. It is recognized for its solubility in polar solvents and potential as a surfactant.

[1] A summary of its key chemical and physical properties is provided in the table below.

Property	Value	Source
CAS Number	5285-31-4	[2]
Molecular Formula	C ₁₂ H ₁₇ NO ₂	[1][2]
Molecular Weight	207.27 g/mol	[1][2]
IUPAC Name	piperidin-1-ium benzoate	[2]
Canonical SMILES	<chem>C1CC[NH2+]CC1.C1=CC=C(C(=C1)C(=O)[O-])</chem>	[1]
InChI Key	QJIJQNUQORKBKY-UHFFFAOYSA-N	[1]
Topological Polar Surface Area	56.7 Å ²	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	2	[2]

Synthesis of Piperidinium Benzoate

The synthesis of **piperidinium benzoate** can be achieved through several methods, primarily involving the reaction between piperidine and benzoic acid or its derivatives.

Experimental Protocols

1. Direct Neutralization:

This is the most straightforward method for preparing **piperidinium benzoate**.

- Materials:
 - Piperidine
 - Benzoic acid
 - Suitable solvent (e.g., ethanol, diethyl ether)

- Procedure:
 - Dissolve equimolar amounts of benzoic acid in the chosen solvent.
 - Slowly add an equimolar amount of piperidine to the benzoic acid solution with constant stirring.
 - The reaction is typically exothermic and results in the precipitation of **piperidinium benzoate** salt.
 - The precipitate can be collected by filtration, washed with a cold solvent to remove any unreacted starting materials, and dried under a vacuum.

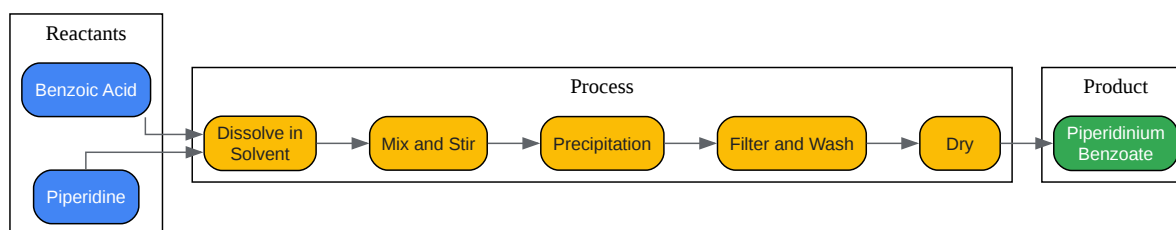
2. Anion Exchange (Metathesis):

This method is employed when starting from a different piperidinium salt, such as piperidinium bromide.

- Materials:
 - 1-alkyl-1-methylpiperidinium bromide
 - Sodium benzoate
 - Biphasic solvent system (e.g., water/chloroform)
- Procedure:
 - Dissolve 1-alkyl-1-methylpiperidinium bromide in the aqueous phase.
 - Dissolve sodium benzoate in the aqueous phase.
 - Combine the aqueous solution with an immiscible organic solvent like chloroform.
 - Stir the biphasic mixture vigorously to facilitate the exchange of the bromide anion for the benzoate anion. The resulting **piperidinium benzoate** will preferentially dissolve in the organic phase, while the sodium bromide byproduct has low solubility in the organic solvent, driving the reaction forward.

- Separate the organic layer containing the **piperidinium benzoate**.
- The product can be isolated by evaporation of the organic solvent. This method can achieve high yields with low residual bromide content.[1]

Synthesis Workflow: Direct Neutralization



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Caption: Workflow for the synthesis of **piperidinium benzoate** via direct neutralization.

Potential Applications in Drug Development

Piperidinium salts, including **piperidinium benzoate**, are being explored for various applications in the pharmaceutical industry due to their physicochemical properties.

1. Antimicrobial Activity:

Quaternary ammonium salts, the class of compounds to which **piperidinium benzoate** belongs, are known for their antimicrobial properties.[1] The positively charged piperidinium headgroup can interact with the negatively charged cell membranes of bacteria, leading to membrane disruption and cell death. While specific minimum inhibitory concentration (MIC) data for **piperidinium benzoate** is not readily available in the cited literature, related piperidine derivatives have shown significant antimicrobial activity.

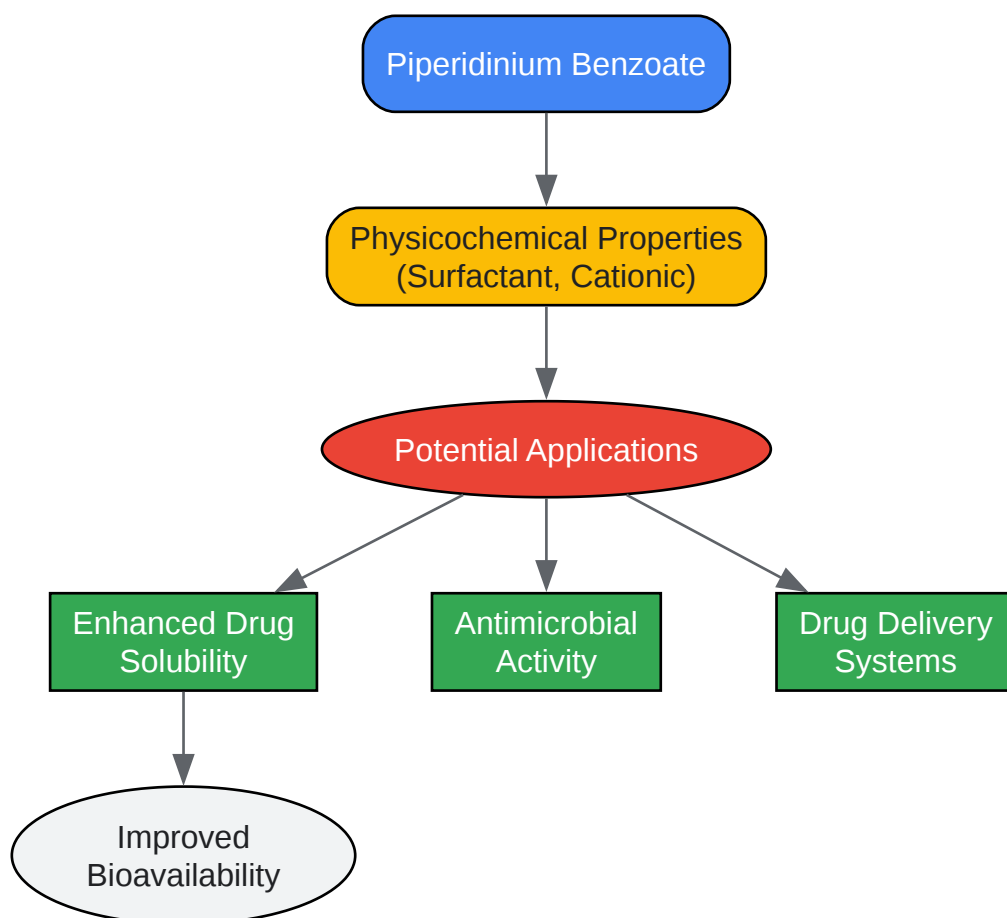
2. Enhancing Drug Solubility and Bioavailability:

The surfactant properties of **piperidinium benzoate** make it a candidate for improving the solubility and bioavailability of poorly water-soluble drugs.[1] The formation of salts or co-crystals with active pharmaceutical ingredients (APIs) can alter their dissolution profiles. This is a crucial aspect of drug formulation, as improved solubility can lead to better absorption and therapeutic efficacy.

3. Drug Delivery Systems:

Piperidinium derivatives have been investigated for their ability to alter membrane permeability, which could be harnessed for enhanced drug delivery.[1] Research into incorporating piperidine-containing compounds into polymeric films for controlled drug release has shown promise. These films can exhibit antimicrobial properties while providing a matrix for the sustained release of therapeutic agents.

Logical Relationship of **Piperidinium Benzoate** in Drug Formulation



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Caption: The relationship between the properties of **piperidinium benzoate** and its potential pharmaceutical applications.

Conclusion

Piperidinium benzoate is a readily synthesized quaternary ammonium salt with potential applications in the pharmaceutical sciences, particularly in the areas of antimicrobial formulations and as an excipient to enhance the solubility and delivery of active pharmaceutical ingredients. Further research is warranted to fully elucidate its efficacy and safety profile for these applications. The detailed experimental protocols and structured data provided in this guide serve as a valuable resource for scientists and researchers working in this field.

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References

- 1. Buy Piperidinium benzoate [smolecule.com]
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